

# Aluminum Isopropoxide: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Aluminium isopropoxide

Cat. No.: B147389

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CAS Number: 555-31-7

This technical guide provides an in-depth overview of aluminum isopropoxide, a versatile and widely used reagent in both academic and industrial research. Tailored for researchers, scientists, and drug development professionals, this document details its chemical properties, safety information, and key applications, with a focus on experimental protocols and data presentation.

## Chemical and Physical Properties

Aluminum isopropoxide, with the chemical formula  $\text{Al}[\text{OCH}(\text{CH}_3)_2]_3$ , is a colorless solid that is a valuable reagent in organic synthesis.<sup>[1]</sup> It is commercially available and can be prepared by the reaction between isopropyl alcohol and aluminum or aluminum trichloride.<sup>[1]</sup>

The following table summarizes the key physical and chemical properties of aluminum isopropoxide:

Property	Value
CAS Number	555-31-7
Molecular Formula	C <sub>9</sub> H <sub>21</sub> AlO <sub>3</sub>
Molecular Weight	204.24 g/mol [2][3]
Appearance	White crystalline powder or solid chunks[2][3]
Melting Point	128-133 °C[3]
Boiling Point	125-130 °C at 38 mmHg[3]
Density	1.035 g/mL at 25 °C[2][4]
Flash Point	16 °C (closed cup)[4]
Solubility	Soluble in ethanol, isopropanol, benzene, toluene, chloroform, and carbon tetrachloride. It reacts with water.[5][6]
Sensitivity	Moisture sensitive[3][5]

## Safety Data Sheet Summary

Aluminum isopropoxide is a flammable solid and requires careful handling.[2] The following table summarizes key safety information. Researchers should always consult the full Safety Data Sheet (SDS) before use.

Hazard Category	Description
Pictogram	GHS02 (Flammable)
Signal Word	Danger
Hazard Statements	H228: Flammable solid.[4]
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking. P240: Ground/bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment. P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
First Aid (Eyes)	Rinse opened eye for several minutes under running water. Then consult a doctor.[4]
First Aid (Skin)	Immediately wash with water and soap and rinse thoroughly.[4]
First Aid (Inhalation)	Supply fresh air. If required, provide artificial respiration. Keep patient warm. Seek immediate medical advice.[4]
First Aid (Ingestion)	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[4]
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances. Store protected from moisture in a tightly closed container in a flammables area.[7]
Incompatibilities	Strong oxidizing agents, strong acids, halogens, and moisture.[4][7]
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide, and aluminum oxide.[4][7]

## Key Applications and Experimental Protocols

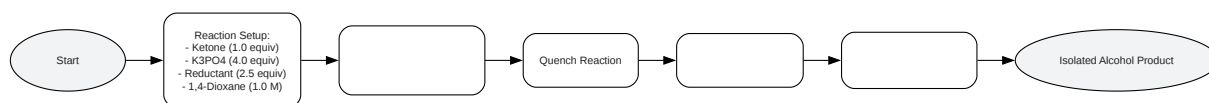
Aluminum isopropoxide is a cornerstone reagent in several key organic reactions and materials science preparations.

### Meerwein-Ponndorf-Verley (MPV) Reduction

The MPV reduction is a highly chemoselective method for the reduction of aldehydes and ketones to their corresponding alcohols using aluminum isopropoxide as a catalyst in the presence of a sacrificial alcohol, typically isopropanol.[8][9] This reaction is valued for its mild conditions and high selectivity, leaving other functional groups such as esters and acetals unaffected.[10]

#### Experimental Protocol: Reduction of an Aromatic Ketone

This protocol is a general representation of an MPV reduction.



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A general workflow for the Meerwein-Ponndorf-Verley reduction of a ketone.

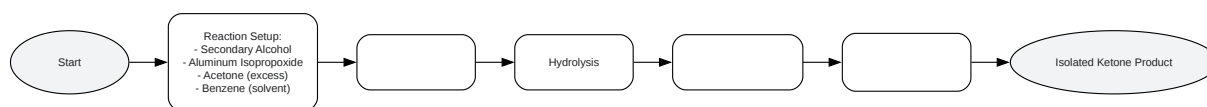
A specific example involves the reduction of an aromatic ketone where the substrate (0.10 mmol), K<sub>3</sub>PO<sub>4</sub> (4.0 equiv), a reductant (2.5 equiv), and 1,4-dioxane (1.0 M) are heated at 120 °C for 16 hours in a sealed vial under a nitrogen atmosphere.[11]

### Oppenauer Oxidation

The Oppenauer oxidation is the reverse of the MPV reduction, selectively oxidizing secondary alcohols to ketones using aluminum isopropoxide as a catalyst in the presence of a carbonyl compound, such as acetone, which acts as the hydride acceptor.[12] This method is particularly useful for the oxidation of acid-labile substrates.[13]

## Experimental Protocol: Oxidation of a Secondary Alcohol

The following is a generalized protocol for the Oppenauer oxidation.



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A general workflow for the Oppenauer oxidation of a secondary alcohol.

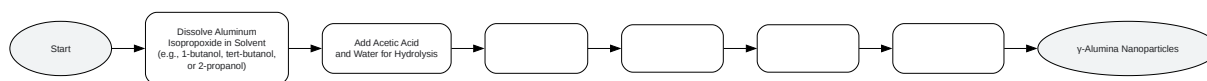
A detailed procedure for the oxidation of cholesterol to cholestenone involves dissolving cholesterol in acetone and benzene, followed by the addition of aluminum tert-butoxide in benzene and heating the mixture.<sup>[12]</sup>

## Sol-Gel Synthesis of Alumina Nanoparticles

Aluminum isopropoxide is a common precursor for the synthesis of alumina ( $\text{Al}_2\text{O}_3$ ) nanoparticles via the sol-gel method. This technique allows for the preparation of high-purity, high-surface-area materials with controlled particle sizes.<sup>[10][14]</sup>

### Experimental Protocol: Sol-Gel Synthesis of $\gamma$ -Alumina

This protocol outlines the steps for synthesizing  $\gamma$ -alumina nanoparticles.



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A general workflow for the sol-gel synthesis of  $\gamma$ -alumina nanoparticles.

A typical procedure involves dissolving aluminum isopropoxide in a solvent such as 1-butanol, tert-butanol, or 2-propanol.[14] Acetic acid is used as a hydrolysis rate controller, and distilled water is added to initiate the formation of the sol. The weight ratios of reactants are crucial, for example, AIP:Solvent (1:60), AIP:H<sub>2</sub>O (1:1), and AIP:AA (40:1).[14] The resulting gel is then dried and calcined at a specific temperature (e.g., 600 °C for 6 hours) to obtain the final  $\gamma$ -alumina nanoparticles.[14]

## Conclusion

Aluminum isopropoxide is a multifaceted reagent with significant applications in organic synthesis and materials science. Its utility in the Meerwein-Ponndorf-Verley reduction and Oppenauer oxidation provides a powerful tool for the selective transformation of carbonyls and alcohols, respectively. Furthermore, its role as a precursor in the sol-gel synthesis of alumina highlights its importance in the development of advanced materials. Proper handling and adherence to safety protocols are paramount when working with this flammable and moisture-sensitive compound. This guide serves as a foundational resource for researchers utilizing aluminum isopropoxide in their work.

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